

solubility of 2-CHLORO-5-FLUOROBENZOXAZOLE in organic solvents

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Compound of Interest

Compound Name: 2-CHLORO-5-FLUOROBENZOXAZOLE

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An In-Depth Technical Guide to the Solubility of **2-Chloro-5-fluorobenzoxazole** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Chloro-5-fluorobenzoxazole is a heterocyclic compound of interest in medicinal chemistry and materials science. Understanding its solubility in various organic solvents is crucial for its synthesis, purification, formulation, and application in drug discovery and development.^{[1][2]} Poor solubility can present significant challenges during these processes.^{[3][4]} This technical guide addresses the solubility of **2-chloro-5-fluorobenzoxazole**, providing a framework for its determination and application.

While specific quantitative solubility data for **2-chloro-5-fluorobenzoxazole** in a wide range of organic solvents is not extensively available in public literature, this guide furnishes detailed experimental protocols for researchers to determine these values. The following sections offer standardized methods for solubility determination and a template for the systematic presentation of the resulting data. Additionally, a general synthesis pathway for benzoxazole derivatives is provided for contextual understanding.

Data Presentation: Solubility of 2-Chloro-5-fluorobenzoxazole

To facilitate clear and comparative analysis, all experimentally determined solubility data should be organized systematically. The following table provides a recommended structure for summarizing such data.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Method of Determination	Reference
e.g., Ethanol	e.g., 25	Data to be determined	e.g., Gravimetric	Internal Lab Report
e.g., Acetone	e.g., 25	Data to be determined	e.g., UV-Vis Spectroscopy	Internal Lab Report
e.g., Dichloromethane	e.g., 25	Data to be determined	e.g., Gravimetric	Internal Lab Report
e.g., Toluene	e.g., 25	Data to be determined	e.g., Gravimetric	Internal Lab Report
e.g., N,N-Dimethylformamide	e.g., 25	Data to be determined	e.g., UV-Vis Spectroscopy	Internal Lab Report

Experimental Protocols for Solubility Determination

Accurate and reproducible solubility data is contingent on standardized experimental protocols. Two common and reliable methods for determining the solubility of a solid compound in an organic solvent are the gravimetric method and the UV-Vis spectroscopic method.

Gravimetric Method

The gravimetric method is a direct and straightforward technique for determining solubility.^{[3][5]} It involves preparing a saturated solution, separating the undissolved solid, and then evaporating the solvent from a known volume of the saturated solution to determine the mass of the dissolved solute.^[5]

Materials:

- **2-Chloro-5-fluorobenzoxazole**
- Selected organic solvent(s)
- Analytical balance
- Vials or flasks with secure caps
- Thermostatic shaker or water bath
- Syringe filters (chemically compatible with the solvent)
- Pre-weighed evaporation dishes
- Oven or vacuum oven

Procedure:

- **Preparation of Saturated Solution:** Add an excess amount of **2-chloro-5-fluorobenzoxazole** to a vial containing a known volume of the organic solvent. The presence of undissolved solid is essential to ensure the solution is saturated.
- **Equilibration:** Seal the vial and place it in a thermostatic shaker set to the desired temperature (e.g., 25 °C). Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure the solution is fully saturated.
- **Filtration:** After equilibration, allow the undissolved solid to settle. Carefully draw a known volume of the supernatant (the clear saturated solution) using a syringe and pass it through a syringe filter to remove any remaining solid particles.
- **Solvent Evaporation:** Transfer the filtered saturated solution to a pre-weighed evaporation dish. Record the exact volume or weight of the solution transferred.
- **Drying and Weighing:** Place the evaporation dish in an oven or vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the solute. Continue drying until a constant weight is achieved.^[5]

- Calculation: The solubility can be calculated using the following formula: $\text{Solubility (g/100 mL)} = (\text{Mass of dish with solute} - \text{Mass of empty dish}) / \text{Volume of filtrate (mL)} * 100$

UV-Vis Spectroscopic Method

This method is particularly useful for compounds that have a chromophore and for determining lower solubilities.^{[7][8]} It requires the creation of a standard calibration curve.

Materials:

- **2-Chloro-5-fluorobenzoxazole**
- Selected organic solvent(s) (UV grade)
- UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Analytical balance
- Materials for preparing the saturated solution as in the gravimetric method.

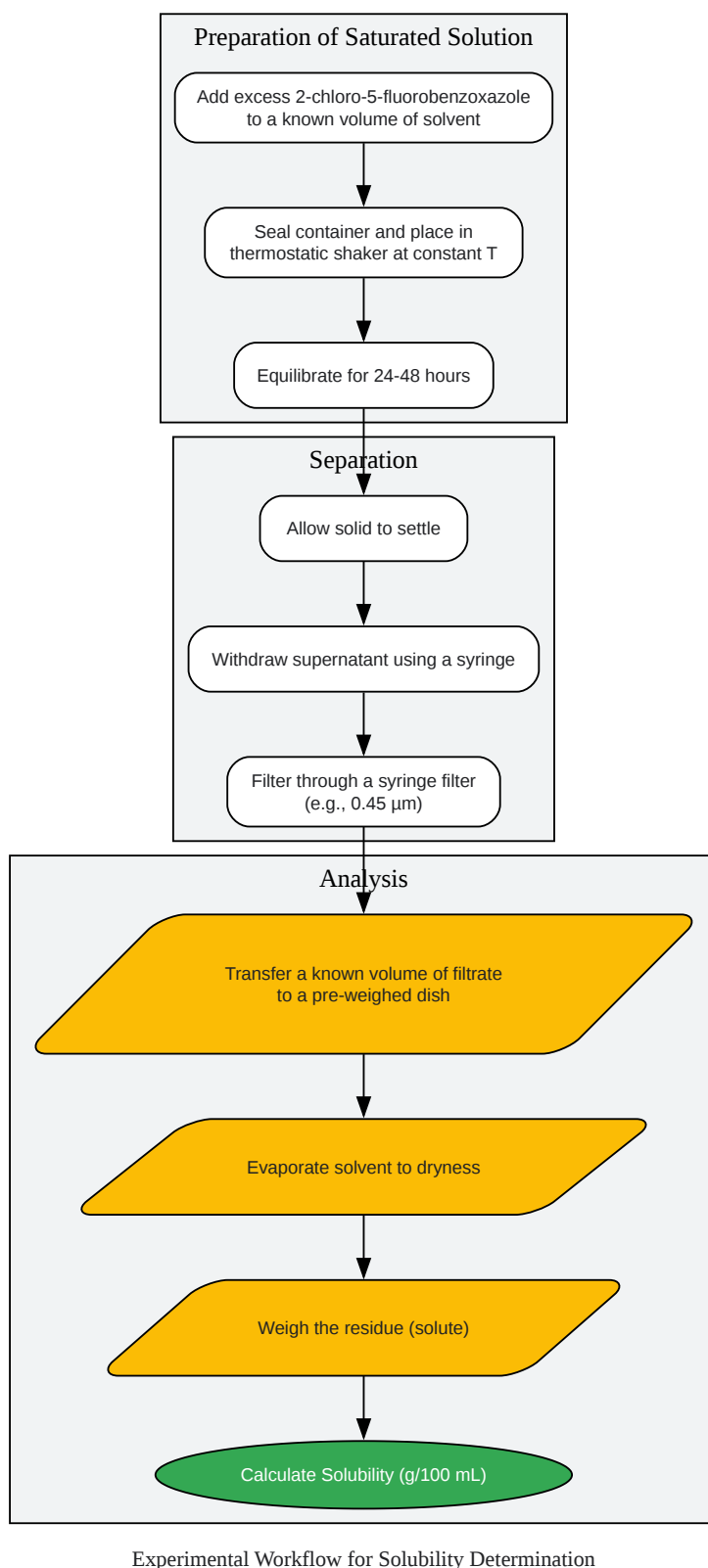
Procedure:

- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a stock solution of **2-chloro-5-fluorobenzoxazole** of a known concentration in the chosen solvent.
 - From the stock solution, prepare a series of dilutions to create standards of varying known concentrations.
 - Measure the absorbance of each standard at the wavelength of maximum absorbance (λ_{max}).
 - Plot a calibration curve of absorbance versus concentration and determine the linear regression equation.

- Preparation of Saturated Solution: Prepare a saturated solution and filter it as described in the gravimetric method (steps 1-3).
- Sample Analysis:
 - Take a precise aliquot of the clear, filtered saturated solution and dilute it with the solvent to a concentration that falls within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample at λ_{max} .
- Calculation: Use the absorbance of the diluted sample and the linear regression equation from the calibration curve to determine the concentration of the diluted solution. Account for the dilution factor to calculate the concentration of the original saturated solution, which represents the solubility.

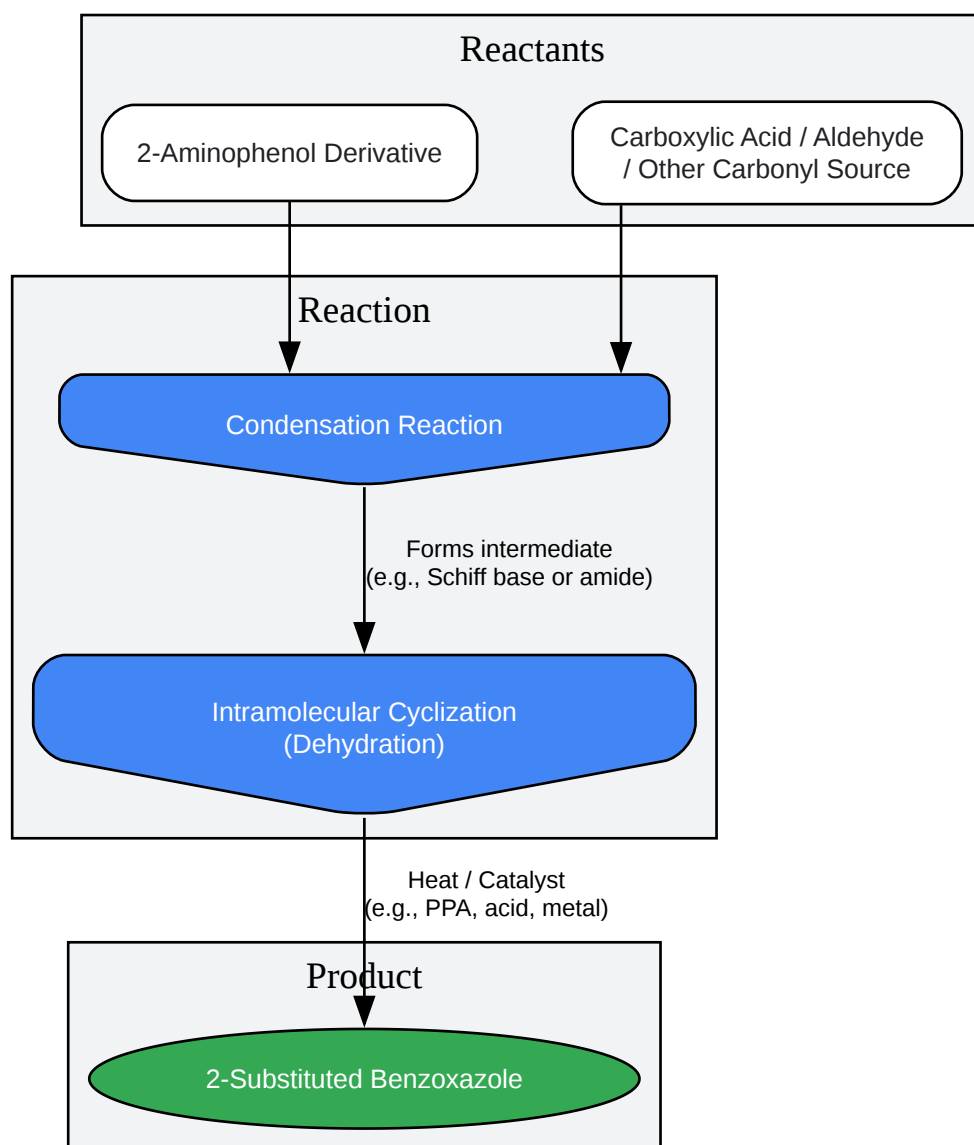
Visualizations: Workflows and Pathways

The following diagrams, created using the DOT language, illustrate key experimental and synthetic workflows relevant to working with **2-chloro-5-fluorobenzoxazole**.



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Caption: Workflow for determining solubility via the gravimetric method.



General Synthesis of 2-Substituted Benzoxazoles

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Caption: General reaction pathway for the synthesis of benzoxazoles.[2][9]

Conclusion

The solubility of **2-chloro-5-fluorobenzoxazole** in organic solvents is a fundamental physical property essential for its effective use in research and development. While specific data is sparse, this guide provides robust and validated experimental protocols that enable researchers to determine solubility in a consistent and reliable manner. The systematic

documentation of this data, as suggested, will contribute to a more comprehensive understanding of this compound's physicochemical properties, thereby facilitating its application in the development of new therapeutics and materials.

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